

Solubility of 2,6-Difluoro-3-methoxyaniline in organic solvents

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Compound of Interest

Compound Name: 2,6-Difluoro-3-methoxyaniline

Cat. No.: B138209

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An In-Depth Technical Guide to the Solubility of **2,6-Difluoro-3-methoxyaniline** in Organic Solvents

This guide provides a comprehensive technical overview of the principles and methodologies for determining the solubility of **2,6-Difluoro-3-methoxyaniline** in various organic solvents. It is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's solubility characteristics for applications in synthesis, formulation, and quality control.

Introduction to 2,6-Difluoro-3-methoxyaniline

2,6-Difluoro-3-methoxyaniline is an aromatic organic compound with the molecular formula C₇H₇F₂NO.^[1] It is a substituted aniline that is of growing interest in medicinal chemistry and materials science due to its unique electronic and structural properties conferred by the fluorine and methoxy substituents. Understanding its solubility is a critical first step in its practical application. The structure of **2,6-Difluoro-3-methoxyaniline**, with its polar amine and methoxy groups and the electron-withdrawing fluorine atoms, suggests a nuanced solubility profile that will be explored in this guide.

Physicochemical Properties:

Property	Value	Source
Molecular Formula	C7H7F2NO	[1]
IUPAC Name	2,6-difluoro-3-methoxyaniline	[1]
CAS Number	144851-62-7	[1]
Appearance	Clear colorless to pale orange liquid	[1] [2]

The Theoretical Framework of Solubility

The solubility of a solid in a liquid is governed by the principle of "like dissolves like," which relates to the polarity of the solute and the solvent.[\[3\]](#) Polar solutes tend to dissolve in polar solvents, while nonpolar solutes are more soluble in nonpolar solvents. The dissolution process involves the breaking of intermolecular forces in the solute and solvent and the formation of new solute-solvent interactions.

For **2,6-Difluoro-3-methoxyaniline**, the key structural features influencing its solubility are:

- The Aniline Moiety (-NH₂): The amino group is polar and capable of forming hydrogen bonds. This suggests potential solubility in protic and polar aprotic solvents.
- The Methoxy Group (-OCH₃): The methoxy group is also polar and can act as a hydrogen bond acceptor.
- The Fluorine Atoms (-F): The two fluorine atoms are highly electronegative, increasing the polarity of the C-F bonds. However, their symmetric placement can influence the overall molecular dipole moment.
- The Benzene Ring: The aromatic ring is nonpolar and will contribute to solubility in solvents with some nonpolar character.

Based on these features, it is anticipated that **2,6-Difluoro-3-methoxyaniline** will exhibit good solubility in polar aprotic solvents and moderate solubility in some polar protic and nonpolar solvents.

Experimental Determination of Solubility

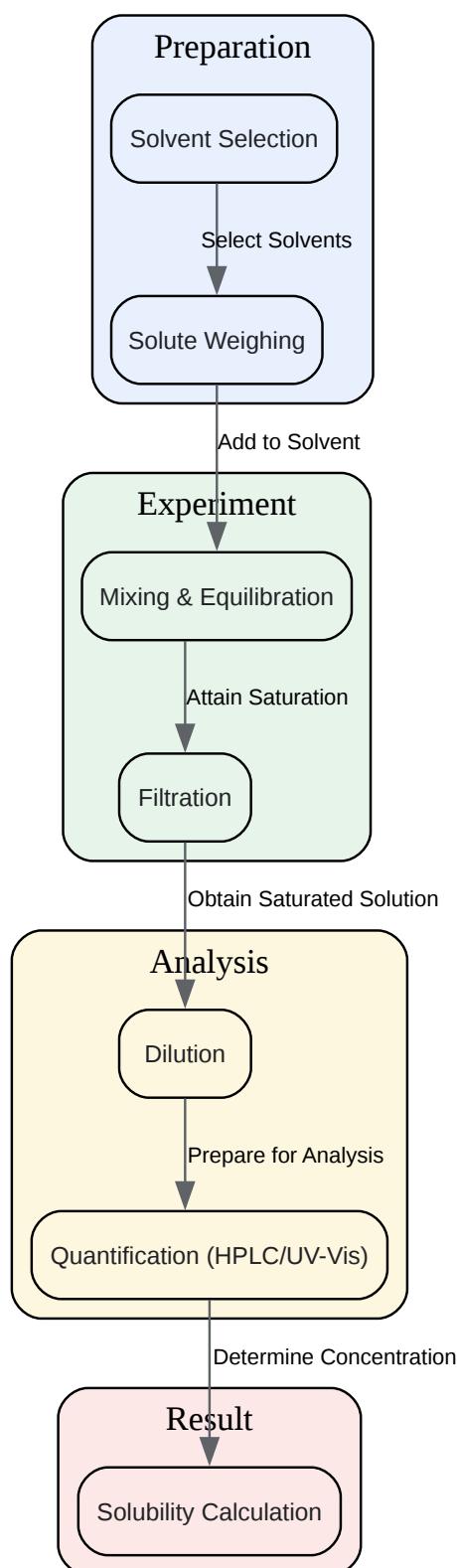
The following section outlines a robust, step-by-step protocol for the experimental determination of the solubility of **2,6-Difluoro-3-methoxyaniline**.

Materials and Equipment

- **2,6-Difluoro-3-methoxyaniline** ($\geq 97\%$ purity)
- A range of organic solvents (analytical grade or higher)
- Analytical balance (readable to ± 0.1 mg)
- Vials with screw caps
- Vortex mixer
- Constant temperature shaker or water bath
- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Experimental Workflow

The following diagram illustrates the experimental workflow for determining the solubility of **2,6-Difluoro-3-methoxyaniline**.

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Sources

- 1. 2,6-Difluoro-3-methoxyaniline, 97% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. 2,6-Difluoro-3-methoxyaniline, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. chem.ws [chem.ws]
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